

Application Note: Comprehensive NMR Characterization of 2-Methoxy-4-(piperidin-4-yl)benzonitrile

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Compound of Interest

Compound Name: 2-Methoxy-4-(piperidin-4-yl)benzonitrile

CAS No.: 1035264-54-0

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Abstract

This application note provides a detailed guide to the comprehensive Nuclear Magnetic Resonance (NMR) characterization of "2-Methoxy-4-(piperidin-4-yl)benzonitrile," a key heterocyclic scaffold relevant in medicinal chemistry and drug development. We present a suite of one-dimensional (^1H , ^{13}C , DEPT-135) and two-dimensional (COSY, HSQC, HMBC) NMR experiments designed for unambiguous structural elucidation and assignment of all proton and carbon resonances. This document serves as a practical protocol and interpretive guide for researchers, scientists, and drug development professionals engaged in the synthesis and analysis of complex organic molecules.

Introduction: The Importance of Structural Verification

"2-Methoxy-4-(piperidin-4-yl)benzonitrile" is a substituted aromatic compound featuring a central benzonitrile core, a methoxy group, and a piperidine ring. The precise arrangement of these functionalities is critical to its chemical properties and potential biological activity. In the context of drug discovery and development, rigorous structural confirmation is a non-negotiable prerequisite for advancing a compound through the pipeline. Any ambiguity in the molecular architecture can lead to misinterpretation of structure-activity relationships (SAR), wasted resources, and potential safety concerns.

Nuclear Magnetic Resonance (NMR) spectroscopy is the cornerstone of molecular structure elucidation in organic chemistry. Its ability to probe the chemical environment of individual nuclei (primarily ^1H and ^{13}C) provides a detailed atomic-level blueprint of the molecule. This application note outlines a systematic NMR-based workflow to achieve complete and confident characterization of the title compound. We will not only present the expected spectral data but also delve into the rationale behind the experimental choices and the logic of spectral interpretation.

Predicted NMR Spectral Data

The following tables summarize the predicted ^1H and ^{13}C NMR chemical shifts for **2-Methoxy-4-(piperidin-4-yl)benzonitrile**. These predictions were generated using established NMR prediction algorithms and are corroborated by typical chemical shift values for similar structural motifs found in the literature. The atom numbering scheme used for assignment is shown in Figure 1.

Figure 1: Molecular Structure and Atom Numbering

Caption: Structure of **2-Methoxy-4-(piperidin-4-yl)benzonitrile** with atom numbering.

Table 1: Predicted ^1H NMR Data (500 MHz, CDCl_3)

Proton Label	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H6	7.45	d	8.5	1H
H5	6.95	dd	8.5, 2.0	1H
H3	6.88	d	2.0	1H
OCH ₃ (H8)	3.85	s	-	3H
H2'eq, H6'eq	3.15	dt	12.5, 3.0	2H
H4'	2.80	tt	11.5, 4.0	1H
H2'ax, H6'ax	2.70	td	12.5, 2.5	2H
NH	1.90 (broad)	s	-	1H
H3'eq, H5'eq	1.85	m	-	2H
H3'ax, H5'ax	1.65	qd	12.5, 4.0	2H

Table 2: Predicted ¹³C NMR and DEPT-135 Data (125 MHz, CDCl₃)

Carbon Label	Predicted Chemical Shift (δ , ppm)	DEPT-135
C2	161.5	C
C4	150.0	C
C6	133.0	CH
C5	117.0	CH
CN (C7)	119.0	C
C3	112.0	CH
C1	105.0	C
OCH ₃ (C8)	55.5	CH ₃
C2', C6'	46.0	CH ₂
C4'	40.0	CH
C3', C5'	33.0	CH ₂

Experimental Protocols

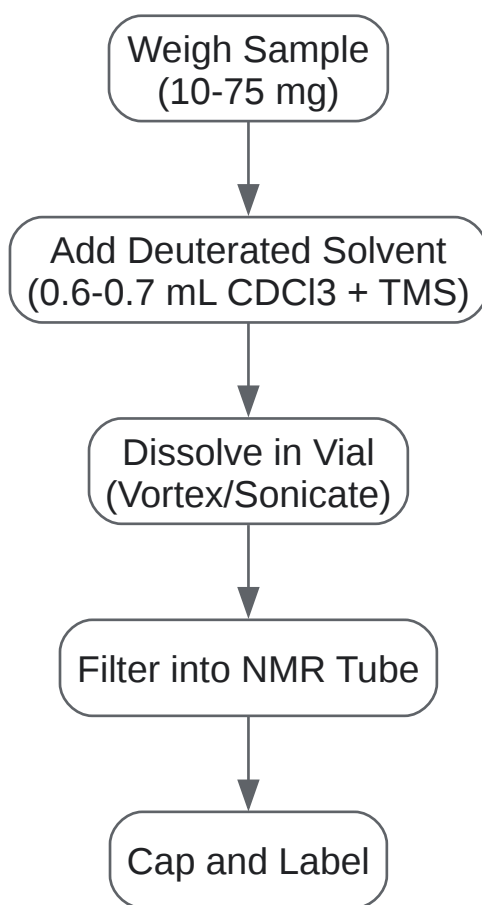
Sample Preparation

The integrity of the NMR data is fundamentally dependent on the quality of the sample preparation.

- **Material:** Weigh approximately 10-20 mg of "**2-Methoxy-4-(piperidin-4-yl)benzonitrile**" for ¹H NMR and 50-75 mg for ¹³C NMR experiments. The sample should be of high purity, free from paramagnetic impurities and residual solvents.
- **Solvent:** Use a high-quality deuterated solvent, typically 0.6-0.7 mL of Chloroform-d (CDCl₃) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard (δ = 0.00 ppm). The choice of solvent can influence chemical shifts, so consistency is key.
- **Dissolution:** Dissolve the sample in the deuterated solvent in a small, clean vial. Gentle vortexing or sonication can aid dissolution.

- **Filtration and Transfer:** To remove any particulate matter that can degrade spectral quality, filter the solution through a small cotton or glass wool plug in a Pasteur pipette directly into a clean, dry 5 mm NMR tube.
- **Capping and Labeling:** Securely cap the NMR tube and label it clearly.

Figure 2: Sample Preparation Workflow



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Caption: Standard procedure for preparing a high-quality NMR sample.

NMR Data Acquisition

All spectra should be acquired on a high-field NMR spectrometer (e.g., 500 MHz or higher) to ensure adequate signal dispersion.

- ¹H NMR:

- Pulse Program: Standard single-pulse experiment (e.g., 'zg30').
- Spectral Width: 12-16 ppm.
- Acquisition Time: ~3-4 seconds.
- Relaxation Delay: 1-2 seconds.
- Number of Scans: 8-16, depending on sample concentration.
- ^{13}C NMR:
 - Pulse Program: Proton-decoupled single-pulse experiment (e.g., 'zgpg30').
 - Spectral Width: 220-240 ppm.
 - Acquisition Time: ~1-2 seconds.
 - Relaxation Delay: 2 seconds.
 - Number of Scans: 1024-4096, as ^{13}C is an insensitive nucleus.
- DEPT-135 (Distortionless Enhancement by Polarization Transfer):
 - Pulse Program: Standard DEPT-135 sequence.
 - Rationale: This experiment is crucial for differentiating between CH, CH₂, and CH₃ groups. CH and CH₃ signals appear as positive peaks, while CH₂ signals are negative. Quaternary carbons (C) are not observed.
- 2D COSY (Correlation Spectroscopy):
 - Pulse Program: Standard COSY sequence (e.g., 'cosygpmf').
 - Rationale: Identifies protons that are coupled to each other, typically through 2-3 bonds. Cross-peaks in the 2D spectrum connect coupled protons, revealing the spin systems within the molecule.
- 2D HSQC (Heteronuclear Single Quantum Coherence):

- Pulse Program: Edited HSQC sequence for phase-sensitive detection (e.g., 'hsqcedetgpsisp2.2').
- Rationale: Correlates protons directly to the carbons they are attached to (one-bond C-H correlation). This is a highly sensitive and indispensable experiment for assigning carbon signals based on their attached, and already assigned, protons. The edited version also distinguishes CH/CH₃ (positive) from CH₂ (negative) groups.
- 2D HMBC (Heteronuclear Multiple Bond Correlation):
 - Pulse Program: Standard HMBC sequence (e.g., 'hmbcgplpndqf').
 - Rationale: Reveals correlations between protons and carbons over longer ranges, typically 2-3 bonds. This is vital for connecting different spin systems and for assigning quaternary carbons, which have no directly attached protons.

Spectral Analysis and Interpretation

A systematic approach is key to unraveling complex NMR spectra. The following is a logical workflow for the complete assignment of **2-Methoxy-4-(piperidin-4-yl)benzonitrile**.

¹H NMR Analysis - Identifying Spin Systems

- Singlet Identification: The most downfield singlet at ~3.85 ppm with an integration of 3H is characteristic of a methoxy group (H8). The broad singlet at ~1.90 ppm is typical for an N-H proton of a secondary amine, which often undergoes exchange.
- Aromatic Region (6.8-7.5 ppm): This region contains three protons on the benzene ring. The proton at ~7.45 ppm appears as a doublet, suggesting it has only one neighbor. The proton at ~6.95 ppm is a doublet of doublets, indicating two neighbors with different coupling constants. The proton at ~6.88 ppm is a doublet, again with one neighbor. This pattern is consistent with a 1,2,4-trisubstituted benzene ring.
- Aliphatic Region (1.6-3.2 ppm): This complex region corresponds to the piperidine ring protons. The integration should account for the remaining 9 protons of the piperidine ring. The signals will be multiplets due to extensive geminal and vicinal coupling.

¹³C and DEPT-135 Analysis - Carbon Type Identification

The DEPT-135 spectrum is instrumental here.

- **Positive Peaks (CH and CH₃):** We expect to see five positive signals: three for the aromatic CH groups (C3, C5, C6), one for the methine carbon in the piperidine ring (C4'), and one for the methoxy carbon (C8).
- **Negative Peaks (CH₂):** Two negative signals are predicted for the two sets of equivalent methylene carbons in the piperidine ring (C2'/C6' and C3'/C5').
- **Absent Peaks (Quaternary C):** The standard ¹³C spectrum will show four signals that are absent in the DEPT-135 spectrum. These correspond to the four quaternary carbons: C1, C2, C4, and the nitrile carbon C7.

2D NMR - Connecting the Pieces

The 2D NMR experiments provide the definitive connections for unambiguous assignment.

- **COSY Analysis:**
 - A cross-peak between the aromatic protons at ~7.45 ppm (H6) and ~6.95 ppm (H5) will confirm their ortho relationship.
 - Within the piperidine ring, a network of correlations will be observed. For instance, H4' will show correlations to the protons on C3'/C5' and C2'/C6'. The axial and equatorial protons on the same carbon will also show strong geminal correlations.

Figure 3: Key Expected COSY Correlations

Caption: Simplified COSY correlation map showing key proton-proton couplings.

- **HSQC Analysis:**
 - This experiment will directly link each proton signal to its attached carbon. For example, the aromatic proton at ~7.45 ppm will correlate to the carbon at ~133.0 ppm, definitively assigning both as H6 and C6, respectively. This process is repeated for all protonated carbons.

- HMBC Analysis:
 - Assigning Quaternary Carbons: This is the primary utility of HMBC. For example, the methoxy protons (H8) will show a 2-bond correlation to the carbon at ~161.5 ppm, assigning it as C2. The aromatic proton H3 will show a 2-bond correlation to C2 and C4, and a 3-bond correlation to C1 and C5.
 - Connecting the Rings: The piperidine proton H4' will show a crucial 3-bond correlation to the aromatic carbon C4, and 2-bond correlations to C3 and C5, thus confirming the connectivity between the piperidine and benzonitrile moieties. The nitrile carbon (C7) will show correlations from H5 and H6.

Conclusion

The combination of 1D and 2D NMR techniques provides a powerful and unambiguous method for the complete structural characterization of "**2-Methoxy-4-(piperidin-4-yl)benzonitrile**." By following the outlined protocols for sample preparation, data acquisition, and systematic spectral interpretation, researchers can achieve a high level of confidence in the identity and purity of their synthesized compounds. This rigorous approach to structural verification is fundamental to ensuring data integrity and advancing chemical and pharmaceutical research.

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